

Spectral Analysis of Caryophyllene Epoxide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Caryophyllene epoxide*

Cat. No.: B084433

[Get Quote](#)

An In-depth Examination of the NMR, IR, and MS Spectral Data of a Prominent Sesquiterpenoid

Caryophyllene epoxide, a sesquiterpenoid found in the essential oils of numerous plants, is a compound of significant interest to researchers in the fields of natural product chemistry, pharmacology, and drug development. Its unique tricyclic structure, featuring an epoxide ring, gives rise to characteristic spectral fingerprints that are crucial for its identification and characterization. This technical guide provides a comprehensive overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) analysis of **caryophyllene epoxide**, presenting key data in a structured format and outlining detailed experimental protocols.

Chemical Structure

Caryophyllene epoxide, with the molecular formula $C_{15}H_{24}O$, possesses a complex bicyclo[7.2.0]undecane skeleton. The structure, including the atom numbering scheme, is presented below.

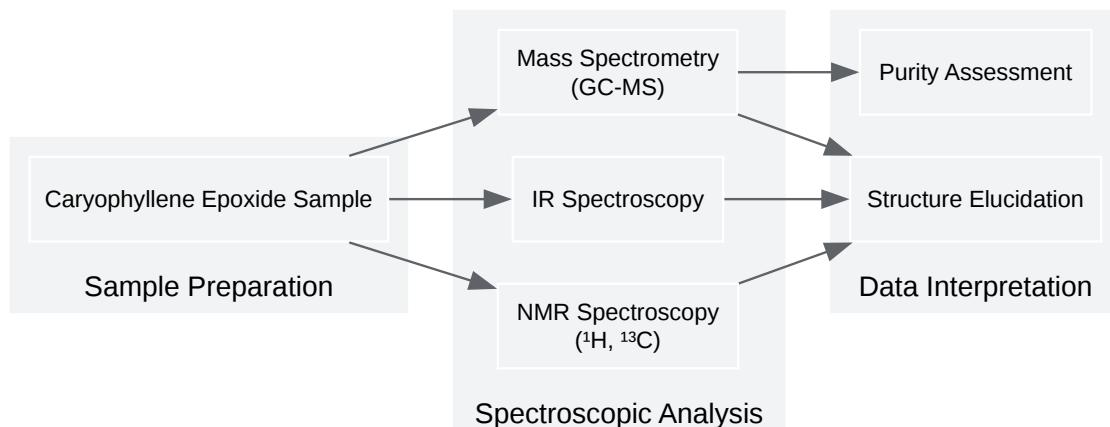


Figure 2: General Workflow for Spectral Analysis

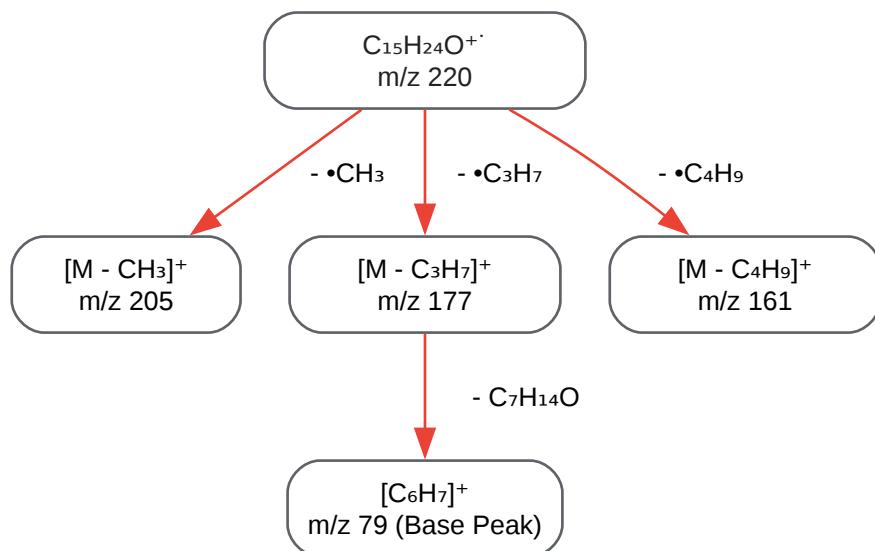


Figure 3: Proposed MS Fragmentation of Caryophyllene Epoxide

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Spectral Analysis of Caryophyllene Epoxide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b084433#spectral-analysis-of-caryophyllene-epoxide-nmr-ir-ms>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com